

# chlorphenesin carbamate stability shelf life storage conditions

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## Compound Focus: Chlorphenesin Carbamate

CAS No.: 886-74-8

Cat. No.: S523545

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## Chlorphenesin Carbamate Degradation Kinetics

Parameter	Strongly Alkaline Conditions [1]	Strongly Acidic Conditions [2]
Kinetic Order	Pseudo-first-order	Pseudo-first-order
Rate Law	Not fully detailed (abstract only)	Specific acid-catalyzed hydrolysis
Degradation Product	Not specified (abstract only)	Chlorphenesin
Activation Energy	Not specified (abstract only)	21.8 kcal·mol <sup>-1</sup>
Activation Entropy (at 50°C)	Not specified (abstract only)	-21.3 cal·deg <sup>-1</sup> ·mol <sup>-1</sup>
Proposed Mechanism	Different from acidic pathway	Removal of carbamoyl group via H <sup>+</sup> catalysis, without isomerization

## Experimental Protocols for Degradation Studies

The following methodologies were used to generate the kinetic data in the table above.

### Protocol for Acidic Degradation Kinetics [2]

This study provides a clear and reproducible method for investigating the stability of **chlorphenesin carbamate** under acidic conditions.

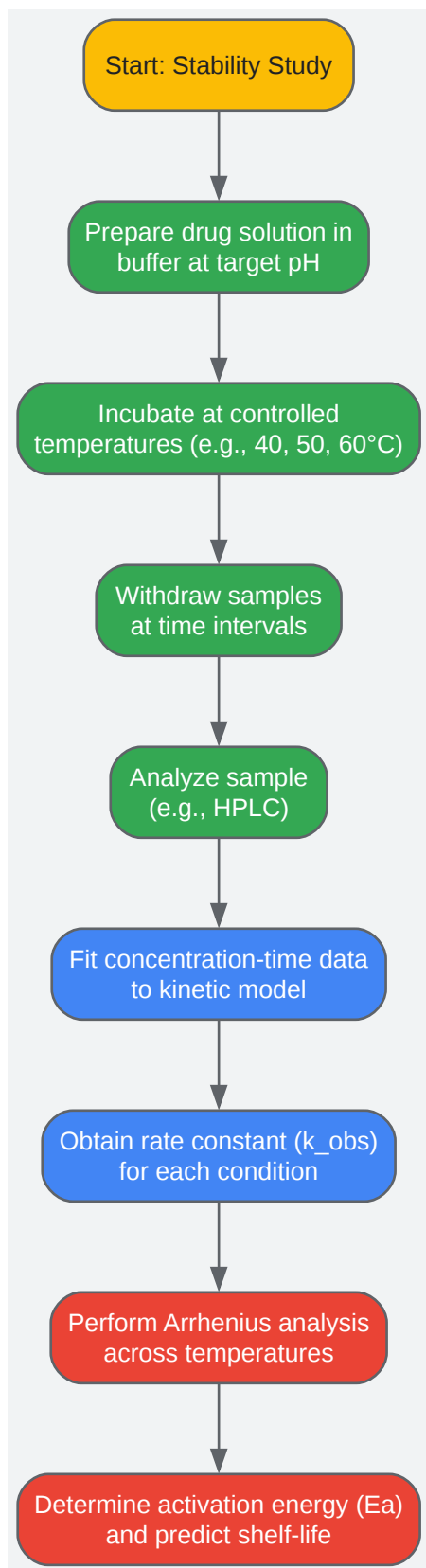
- **Reaction Environment:** The degradation was carried out in various strongly acidic aqueous solutions. The exact acid concentrations and ionic strengths can be adjusted based on experimental needs.
- **Temperature Control:** Studies were performed at multiple elevated temperatures (40°C, 50°C, and 60°C) to enable Arrhenius analysis and predict stability at lower temperatures.
- **Kinetic Analysis:**
  - **Sampling:** Samples were withdrawn from the reaction mixture at predetermined time intervals.
  - **Quantification:** The concentration of intact **chlorphenesin carbamate** in each sample was determined using a validated analytical method (e.g., HPLC).
  - **Data Fitting:** A plot of the natural logarithm of the **chlorphenesin carbamate** concentration versus time was constructed. The linearity of this plot confirms pseudo-first-order kinetics.
  - **Rate Calculation:** The slope of the linear plot provides the observed pseudo-first-order rate constant ( $k_{\text{obs}}$ ) for the specific acidic condition and temperature.
- **Product Identification:** The degradation product was identified as chlorphenesin through analytical comparison with an authentic standard.

### Protocol for Alkaline Degradation Kinetics [1]

While the full experimental details are not available in the abstract, the general approach can be inferred:

- The study was conducted in strongly alkaline aqueous solutions.
- The kinetics were established by monitoring the disappearance of **chlorphenesin carbamate** over time, confirming a pseudo-first-order reaction model.
- The mechanism was noted to be distinct from the pathway observed under acidic conditions [1] [2].

The following diagram illustrates the logical workflow for conducting and analyzing a kinetic stability study based on these protocols.



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*Chlorphenesin carbamate stability study workflow.*

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## Storage Conditions & Stability Management

Although the search results do not specify a shelf life, one source provides clear storage recommendations.

- **Recommended Storage Temperature:** Store at 4°C in a cool place [3].
- **Container Advice:** Keep the container tightly closed in a dry and well-ventilated place. Containers that are opened must be carefully resealed and kept upright to prevent leakage [3].
- **Incompatibilities:** The substance is incompatible with oxidizing agents, reducing agents, and water/moisture [3]. This underscores the need for protection from these elements to maintain stability.

## Future Research & Analysis

The search results indicate that the degradation products and mechanisms differ between acidic and alkaline conditions, but the specific pathway in alkali is not described [1] [2]. Further research could focus on:

- Identifying the specific degradation products and mechanism under alkaline conditions.
- Investigating the kinetics of degradation under neutral pH conditions, which is more relevant to typical shelf-life prediction.
- Establishing a validated, stability-indicating analytical method (like the GLC methods mentioned in [4]) for precise quantification of both the drug substance and its degradation products.

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## References

1. Studies on the kinetics and mechanism of drug degradation. I. Kinetics...  
[pubmed.ncbi.nlm.nih.gov]
2. Kinetics and Mechanism of Degradation of Chlorphenesin ... [jstage.jst.go.jp]

3. Chlorphenesin carbamate | C10H12ClNO4 | 689019 | 886-74-8 [hpc-standards.us]

4. Determination of Residual Chlorphenesin in ... [sciencedirect.com]

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